

An In-depth Technical Guide to 2-Thiopheneethylamine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Ethyl[2-(thiophen-2-yl)ethyl]amine

CAS No.: 753413-40-0

Cat. No.: B2379655

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A Note on the Topic: This technical guide focuses on the chemical compound 2-Thiopheneethylamine (CAS Number: 30433-91-1). The initial request for "N-ethyl-2-thiopheneethylamine" did not yield a specific, well-documented CAS number or a significant body of scientific literature for the N-ethylated derivative. It is likely that the intended compound of interest was the more common and extensively studied parent amine, 2-thiopheneethylamine. This guide provides a comprehensive overview of this important chemical intermediate.

Introduction

2-Thiopheneethylamine, also known as 2-(2-thienyl)ethylamine, is a heterocyclic aromatic amine that serves as a crucial building block in organic synthesis.^[1] Its structure, featuring a reactive primary amine appended to a thiophene ring, makes it a versatile precursor for a wide range of more complex molecules. This guide provides an in-depth exploration of its chemical and physical properties, synthesis methodologies, analytical characterization, and key applications, particularly in the realm of pharmaceutical research and development.

Chemical and Physical Properties

2-Thiopheneethylamine is typically a colorless to yellow liquid.^{[2][3]} It is sensitive to air and should be stored under an inert atmosphere to prevent degradation.^[2]

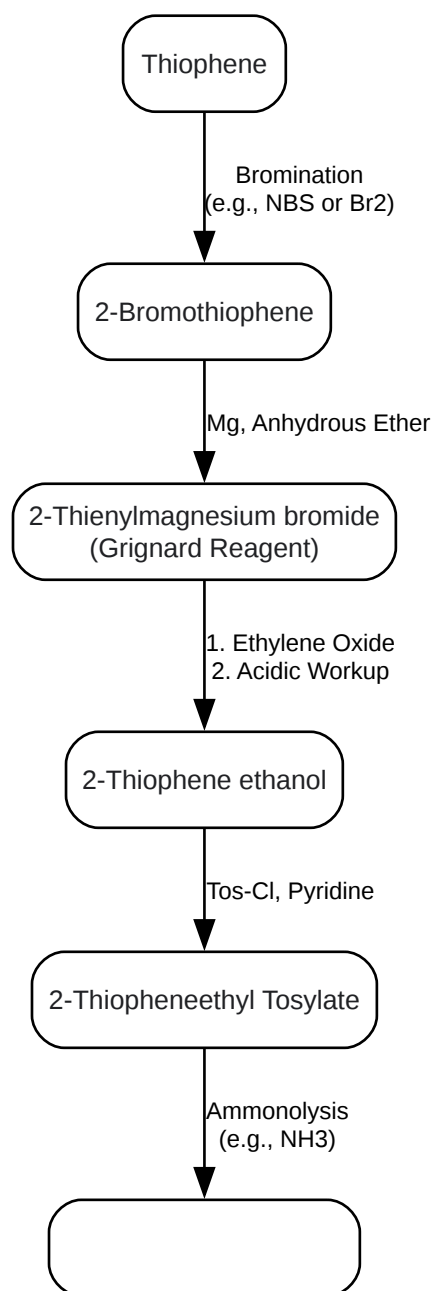
Property	Value	Source(s)
CAS Number	30433-91-1	^{[2][3]}
Molecular Formula	C6H9NS	^{[2][3]}
Molecular Weight	127.21 g/mol	^{[2][3]}
Boiling Point	200-201 °C at 750 mmHg	^{[2][3]}
Density	1.087 g/mL at 25 °C	^{[2][3]}
Refractive Index (n _{20/D})	1.551	^{[2][3]}
Flash Point	190 °F (88 °C)	^[2]
Solubility	Soluble in DMSO and Methanol	^[2]

Synthesis Methodologies

Several synthetic routes to 2-thiopheneethylamine have been reported, with varying complexities and yields. A common and illustrative pathway involves the transformation of a suitable thiophene derivative. One such method begins with the bromination of thiophene, followed by a Grignard reaction and subsequent steps to introduce the ethylamine side chain.

^{[4][5]}

Illustrative Synthesis Workflow



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Caption: A generalized synthetic pathway for 2-thiopheneethylamine.

Detailed Experimental Protocol: A Representative Synthesis

The following protocol is a generalized representation based on common synthetic transformations. Researchers should consult specific literature for optimized conditions and

safety procedures.[4][5][6]

- **Bromination of Thiophene:** To a solution of thiophene in a suitable solvent (e.g., glacial acetic acid), a brominating agent such as N-bromosuccinimide (NBS) is added portion-wise at a controlled low temperature.[5] The reaction is monitored by TLC or GC until completion. An aqueous workup followed by distillation under reduced pressure yields 2-bromothiophene.[5]
- **Formation of the Grignard Reagent:** In an oven-dried flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are suspended in anhydrous diethyl ether or THF.[4] A small amount of 2-bromothiophene is added to initiate the reaction, which is then followed by the dropwise addition of the remaining 2-bromothiophene. The reaction mixture is typically refluxed to ensure complete formation of 2-thienylmagnesium bromide.[4]
- **Reaction with Ethylene Oxide:** The freshly prepared Grignard reagent is cooled in an ice bath, and ethylene oxide is bubbled through the solution or added as a condensed liquid.[4] This reaction is highly exothermic and requires careful temperature control.
- **Acidic Workup and Isolation of 2-Thiophene Ethanol:** Upon completion, the reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride or a dilute acid. The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent. The combined organic extracts are dried over an anhydrous salt (e.g., MgSO₄ or Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield crude 2-thiophene ethanol, which can be purified by distillation.[4]
- **Conversion to 2-Thiopheneethylamine:** The 2-thiophene ethanol can be converted to the final product through various methods, such as conversion to an intermediate tosylate or mesylate followed by reaction with ammonia or a protected ammonia equivalent and subsequent deprotection.

Applications in Research and Drug Development

The unique structure of 2-thiopheneethylamine makes it a valuable intermediate in the synthesis of various biologically active compounds.

- **Pharmaceutical Intermediates:** It is a key precursor in the synthesis of several pharmaceutical agents. For instance, it is used in the preparation of certain antithrombotic drugs.

- Agrochemicals: The thiophene moiety is present in some classes of agrochemicals, and 2-thiopheneethylamine can serve as a building block for novel pesticides and herbicides.
- Materials Science: The amine group allows for the functionalization of surfaces and polymers. For example, it has been used to modify multi-walled carbon nanotubes.[2]

Safety and Handling

2-Thiopheneethylamine is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.[2][7]

- Hazards: It is harmful if swallowed, in contact with skin, or if inhaled. It can cause severe skin burns and eye damage.[7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and a face shield.[7]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[7] For skin contact, wash off immediately with soap and plenty of water.[7] If inhaled, move the person to fresh air.[7]
- Storage: Keep in a tightly closed container in a dry, cool, and well-ventilated place.[7] It is recommended to store it under an inert atmosphere due to its air sensitivity.[2]

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